

# "Octyl 2-aminoacetate Hydrochloride" molecular structure and weight

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## Compound of Interest

Compound Name: Octyl 2-aminoacetate  
Hydrochloride

Cat. No.: B1586346

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## An In-depth Technical Guide to Octyl 2-aminoacetate Hydrochloride

For Researchers, Scientists, and Drug Development Professionals

### Authored by a Senior Application Scientist

This guide provides a comprehensive overview of **Octyl 2-aminoacetate Hydrochloride**, a key intermediate in pharmaceutical and organic synthesis. We will delve into its molecular characteristics, synthesis, and potential applications, offering insights grounded in established scientific principles.

### Core Molecular Attributes

**Octyl 2-aminoacetate Hydrochloride**, also known by synonyms such as Glycine N-octyl ester hydrochloride, is a chemical compound derived from the amino acid glycine and the alcohol octanol.<sup>[1]</sup> It is typically encountered as a white crystalline powder that is soluble in water.<sup>[1]</sup>

### Molecular Structure

The molecular structure of **Octyl 2-aminoacetate Hydrochloride** consists of an octyl ester of glycine, with a hydrochloride salt formed at the amino group. This structure imparts both

lipophilic (the octyl chain) and hydrophilic (the amino and carboxyl groups) characteristics to the molecule, making it a versatile building block in organic synthesis.

### Molecular Structure of **Octyl 2-aminoacetate Hydrochloride**

Caption: Molecular structure of **Octyl 2-aminoacetate Hydrochloride**.

## Molecular Formula and Weight

The molecular formula for **Octyl 2-aminoacetate Hydrochloride** is  $C_{10}H_{22}ClNO_2$ .<sup>[2]</sup> Based on this formula, the molecular weight is calculated to be 223.74 g/mol .<sup>[1][2][3]</sup>

Property	Value
Molecular Formula	$C_{10}H_{22}ClNO_2$
Molecular Weight	223.74 g/mol <sup>[1][2][3]</sup>
CAS Number	39540-30-2 <sup>[1][2][3]</sup>

## Physicochemical Properties and Synthesis

Understanding the physical and chemical properties of a compound is crucial for its application in research and development.

### Key Physicochemical Data

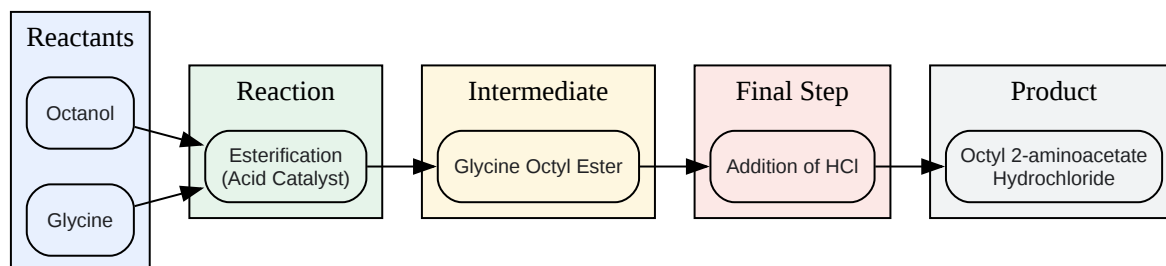
Property	Value	Source
Melting Point	66-72°C	<sup>[1]</sup>
Boiling Point	243.5°C at 760 mmHg	<sup>[1][2]</sup>
Flash Point	108.5°C	<sup>[1]</sup>
Appearance	White crystalline powder	<sup>[1]</sup>

## Synthesis Pathway

**Octyl 2-aminoacetate Hydrochloride** is synthesized from the precursor molecules glycine and octanol.<sup>[1]</sup> A common method involves the esterification of glycine with octanol in the

presence of an acid catalyst, followed by the formation of the hydrochloride salt.

### Synthesis Workflow



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Caption: A simplified workflow for the synthesis of **Octyl 2-aminoacetate Hydrochloride**.

## Applications in Research and Development

The unique structure of **Octyl 2-aminoacetate Hydrochloride** makes it a valuable intermediate in several areas of chemical synthesis.

### Pharmaceutical and Agrochemical Intermediate

This compound serves as a crucial building block in the synthesis of various pharmaceuticals and agrochemicals.<sup>[1]</sup> Its bifunctional nature allows for further chemical modifications at both the amino and ester groups, enabling the construction of more complex molecules.

### Organic Synthesis

In the realm of organic synthesis, **Octyl 2-aminoacetate Hydrochloride** can be utilized as a mild and selective reagent.<sup>[1]</sup> For instance, it can be employed in peptide synthesis, where the amino group can be coupled with other amino acids or peptides. The octyl ester can serve as a protecting group for the carboxylic acid, which can be selectively removed under specific conditions. This is analogous to how other amino acid esters, like glycine ethyl ester hydrochloride, are used in peptide chemistry.<sup>[4]</sup>

## Surfactant Applications

Due to its amphiphilic nature, possessing both a hydrophobic octyl chain and a hydrophilic head, **Octyl 2-aminoacetate Hydrochloride** has potential applications as a surfactant in various formulations, including personal care and household products.[1]

## Safety and Handling

As with any chemical compound, proper safety precautions should be observed when handling **Octyl 2-aminoacetate Hydrochloride**. It is recommended to handle it in a well-ventilated area and use appropriate personal protective equipment. For detailed safety information, refer to the Safety Data Sheet (SDS) provided by the supplier.[1]

## Conclusion

**Octyl 2-aminoacetate Hydrochloride** is a versatile chemical intermediate with a well-defined molecular structure and weight. Its utility in the synthesis of pharmaceuticals, agrochemicals, and other organic compounds is rooted in its bifunctional nature. A thorough understanding of its properties is essential for its effective and safe application in research and development.

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